

# Application Notes and Protocols for In Situ Hybridization of CIRBP mRNA

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## Compound of Interest

Compound Name: *Cirtp*  
CAS No.: 55673-61-5  
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These application notes provide a comprehensive guide to the localization of Cold-inducible RNA-binding protein (CIRBP) messenger RNA (mRNA) in tissues using in situ hybridization (ISH). This document includes an overview of CIRBP, detailed experimental protocols for non-radioactive ISH, and examples of expected expression patterns.

## Introduction to CIRBP

Cold-inducible RNA-binding protein (CIRBP) is a stress-responsive protein involved in a multitude of cellular processes, including mRNA stabilization, translation, and the regulation of inflammatory responses.[1][2][3] Its expression is modulated by various stressors such as hypothermia, hypoxia, and UV radiation.[1][3] CIRBP is ubiquitously expressed in various tissues, including the brain, testis, liver, and kidneys.[2][4] Intracellularly, CIRBP translocates from the nucleus to the cytoplasm under stress conditions to stabilize target mRNAs.[1][2] Extracellularly, it can act as a damage-associated molecular pattern (DAMP) by activating the Toll-like receptor 4 (TLR4) signaling pathway, leading to an inflammatory response.[5][6][7][8][9][10] Given its diverse roles, understanding the spatial and temporal expression of CIRBP

mRNA in tissues is crucial for elucidating its function in both normal physiology and disease states.

## Data Presentation: CIRBP mRNA Expression

While specific quantitative data for CIRBP mRNA levels determined by in situ hybridization is not extensively tabulated in the literature, the following table summarizes findings from various studies using other quantitative methods like RT-PCR and Northern blot analysis, which can be correlated with ISH results. Image analysis of ISH signals can provide semi-quantitative data on a cell-by-cell basis.

| Tissue/Cell Type                       | Condition           | Method        | Finding                                                                       | Reference |
|----------------------------------------|---------------------|---------------|-------------------------------------------------------------------------------|-----------|
| Mouse Brain                            | Diurnal Rhythm      | Northern Blot | CIRBP mRNA levels increase during the day and decrease at night.              | [4]       |
| Mouse Brain                            | Sleep Deprivation   | RT-PCR        | 6-hour sleep deprivation caused a decrease in cortical CIRBP mRNA expression. | [11]      |
| Mouse Testis                           | Normal              | Northern Blot | CIRBP mRNA is constitutively expressed in germ cells.                         | [12]      |
| Mouse Testis                           | Heat Stress         | Northern Blot | Expression of CIRBP mRNA decreased within 6 hours of heat stress.             | [12]      |
| Human Abdominal Aortic Aneurysm Tissue | Aneurysm vs. Normal | Not Specified | 5.6-fold increase in CIRBP mRNA expression in aneurysm tissue.                | [13]      |

## Experimental Protocols: In Situ Hybridization for CIRBP mRNA

This section provides a detailed protocol for non-radioactive in situ hybridization to detect CIRBP mRNA in paraffin-embedded tissue sections using a digoxigenin (DIG)-labeled RNA

probe.

## I. Preparation of DIG-Labeled CIRBP RNA Probe

Principle: An antisense RNA probe complementary to the target CIRBP mRNA is synthesized by in vitro transcription in the presence of DIG-labeled UTP.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Materials:

- CIRBP cDNA clone in a transcription vector (with T7, T3, or SP6 promoter)
- Restriction enzyme to linearize the plasmid downstream of the insert
- Proteinase K
- Phenol:Chloroform:Isoamyl Alcohol (25:24:1)
- Ethanol
- 3 M Sodium Acetate
- RNase-free water
- In vitro transcription kit (e.g., T7 RNA polymerase)
- DIG RNA Labeling Mix (containing DIG-11-UTP)
- RNase inhibitor
- DNase I (RNase-free)

Procedure:

- Template Linearization:
  1. Linearize 10-20 µg of the plasmid containing the CIRBP cDNA insert by digesting with an appropriate restriction enzyme for 2-3 hours at 37°C.
  2. Confirm complete linearization by running a small aliquot on an agarose gel.

3. Purify the linearized DNA by proteinase K digestion, followed by phenol:chloroform extraction and ethanol precipitation.
  4. Resuspend the DNA pellet in RNase-free water.
- In Vitro Transcription:
    1. Set up the in vitro transcription reaction in a sterile, RNase-free tube. A typical 20 µl reaction includes:
      - Linearized CIRBP DNA template (1 µg)
      - 10x Transcription Buffer (2 µl)
      - DIG RNA Labeling Mix (2 µl)
      - RNase Inhibitor (1 µl)
      - T7 RNA Polymerase (or appropriate polymerase) (2 µl)
      - RNase-free water to 20 µl
    2. Incubate the reaction at 37°C for 2 hours.
    3. To remove the DNA template, add 1 µl of RNase-free DNase I and incubate at 37°C for 15 minutes.
    4. Stop the reaction by adding 2 µl of 0.2 M EDTA (pH 8.0).
  - Probe Purification:
    1. Precipitate the DIG-labeled RNA probe by adding 2.5 µl of 4 M LiCl and 75 µl of pre-chilled 100% ethanol.
    2. Incubate at -20°C for at least 30 minutes.
    3. Centrifuge at 12,000 x g for 15 minutes at 4°C.
    4. Wash the pellet with 70% ethanol and air dry.

5. Resuspend the probe in 50 µl of RNase-free water.
6. Verify the integrity and yield of the probe by running an aliquot on a denaturing agarose gel.

## II. In Situ Hybridization on Paraffin-Embedded Sections

Principle: The DIG-labeled CIRBP antisense RNA probe is hybridized to the target mRNA within the tissue sections. The hybridized probe is then detected using an anti-DIG antibody conjugated to an enzyme (e.g., alkaline phosphatase), which catalyzes a colorimetric reaction.

[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

Materials:

- Paraffin-embedded tissue sections on coated slides
- Xylene
- Ethanol series (100%, 95%, 70%)
- DEPC-treated water
- Phosphate-buffered saline (PBS)
- Proteinase K
- 4% Paraformaldehyde (PFA) in PBS
- Prehybridization buffer (50% formamide, 5x SSC, 50 µg/ml yeast tRNA, 1% SDS)
- Hybridization buffer (Prehybridization buffer with 10% dextran sulfate and the DIG-labeled probe)
- Stringent wash solutions (e.g., 50% formamide in 2x SSC)
- Blocking solution (e.g., 2% sheep serum in MABT)
- Anti-Digoxigenin-AP (alkaline phosphatase) antibody

- NBT/BCIP developing solution
- Nuclear Fast Red (for counterstaining)
- Mounting medium

Procedure:

- Deparaffinization and Rehydration:
  1. Immerse slides in xylene (2 x 5 minutes).
  2. Rehydrate through a graded ethanol series: 100% (2 x 3 minutes), 95% (1 minute), 70% (1 minute).
  3. Rinse in DEPC-treated water (2 x 2 minutes).
- Permeabilization:
  1. Incubate slides in Proteinase K solution (10-20 µg/ml in PBS) at 37°C for 10-30 minutes (optimize for tissue type).
  2. Stop the reaction by washing with PBS.
- Post-fixation:
  1. Fix the sections in 4% PFA in PBS for 10 minutes at room temperature.
  2. Wash with PBS (2 x 5 minutes).
- Prehybridization:
  1. Cover the sections with prehybridization buffer and incubate at 55-65°C for 1-2 hours in a humidified chamber.
- Hybridization:
  1. Remove the prehybridization buffer.

2. Add hybridization buffer containing the DIG-labeled CIRBP probe (diluted 1:100 to 1:1000).
  3. Cover with a coverslip and incubate overnight at 55-65°C in a humidified chamber.
- Post-Hybridization Washes:
    1. Remove coverslips and wash the slides in 2x SSC at room temperature to remove excess probe.
    2. Perform stringent washes in 50% formamide/2x SSC at the hybridization temperature (2 x 30 minutes).
    3. Wash in MABT (Maleic acid buffer with Tween-20).
  - Immunodetection:
    1. Block non-specific binding by incubating in blocking solution for 1 hour at room temperature.
    2. Incubate with anti-DIG-AP antibody (diluted in blocking solution) overnight at 4°C.
    3. Wash with MABT (3 x 10 minutes).
  - Color Development:
    1. Equilibrate the slides in detection buffer (e.g., NTMT: 100 mM NaCl, 100 mM Tris-HCl pH 9.5, 50 mM MgCl<sub>2</sub>, 0.1% Tween-20).
    2. Incubate in NBT/BCIP solution in the dark until the desired color intensity is reached (can take from hours to overnight).
    3. Stop the reaction by washing with PBS.
  - Counterstaining and Mounting:
    1. Counterstain with Nuclear Fast Red for 1-5 minutes.

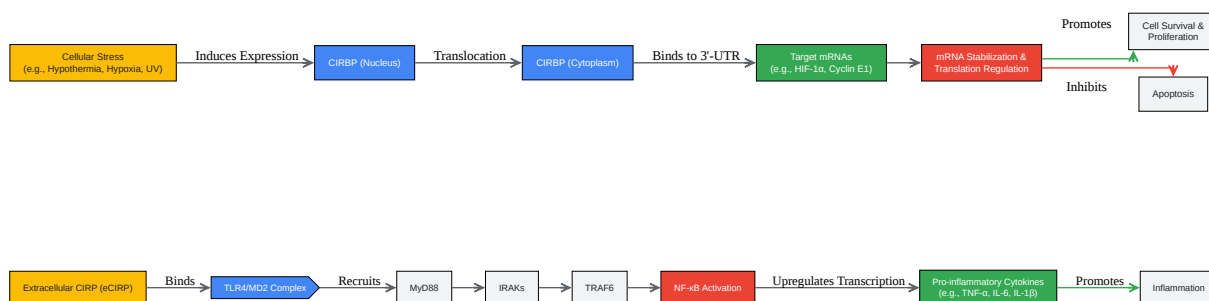


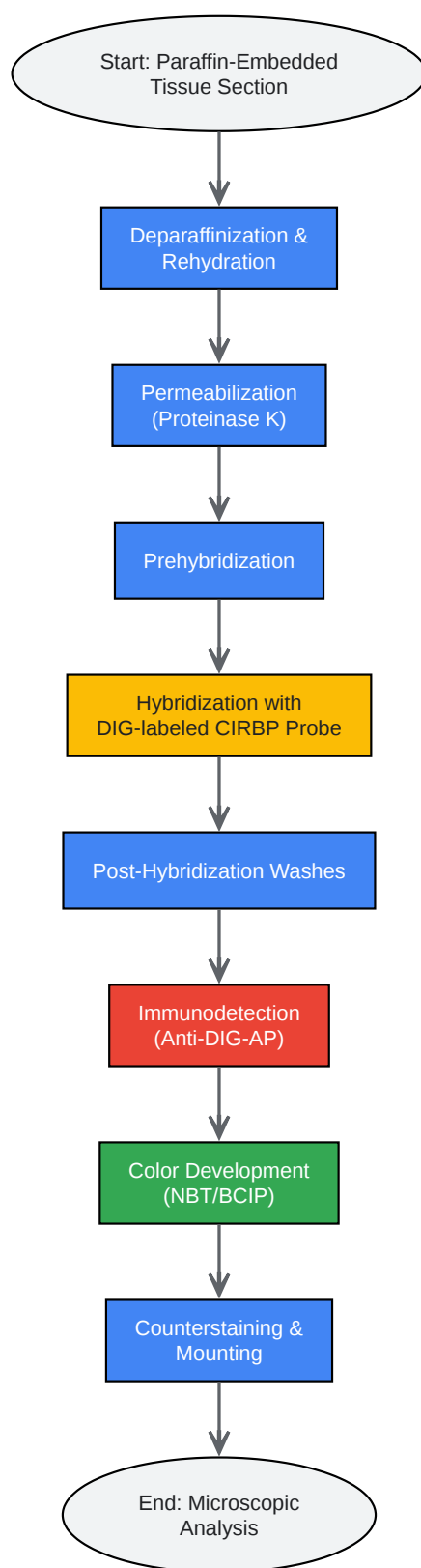
2. Dehydrate through an ethanol series, clear in xylene, and mount with a permanent mounting medium.

## Visualization of Signaling Pathways

### Intracellular CIRBP Signaling

Intracellular CIRBP primarily functions in the nucleus and cytoplasm to regulate gene expression post-transcriptionally. Under stress conditions, it can translocate to the cytoplasm and associate with stress granules.





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